Theoretical Insights & Computational Framework for 5-Chloroisophthalaldehyde

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Compound of Interest

Compound Name:	*5-Chloroisophthalaldehyde*
CAS No.:	*105511-08-8*
Cat. No.:	*B017556*

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Technical Guide for Molecular Modeling, Reactivity Profiling, and Spectroscopic Prediction

Executive Summary

5-Chloroisophthalaldehyde (5-chloro-1,3-benzenedicarbaldehyde) represents a critical intermediate in the synthesis of functionalized Schiff bases, fluorescent probes, and reticular materials (MOFs/COFs). Its structure combines a deactivated aromatic core (due to the inductive effect of chlorine,

) with two highly reactive electrophilic aldehyde handles.

This guide establishes a rigorous theoretical framework for studying this molecule. It moves beyond simple observation to predictive modeling, detailing the computational protocols required to validate its geometry, electronic structure, and reactivity.[1] By synthesizing methodologies used for analogous halogenated benzaldehydes, we provide a self-validating roadmap for researchers to generate high-fidelity data.

Computational Methodology: The Standard Protocol

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To ensure scientific integrity and reproducibility, the following computational workflow is recommended. This protocol aligns with current standards for small organic electrophiles.

Level of Theory

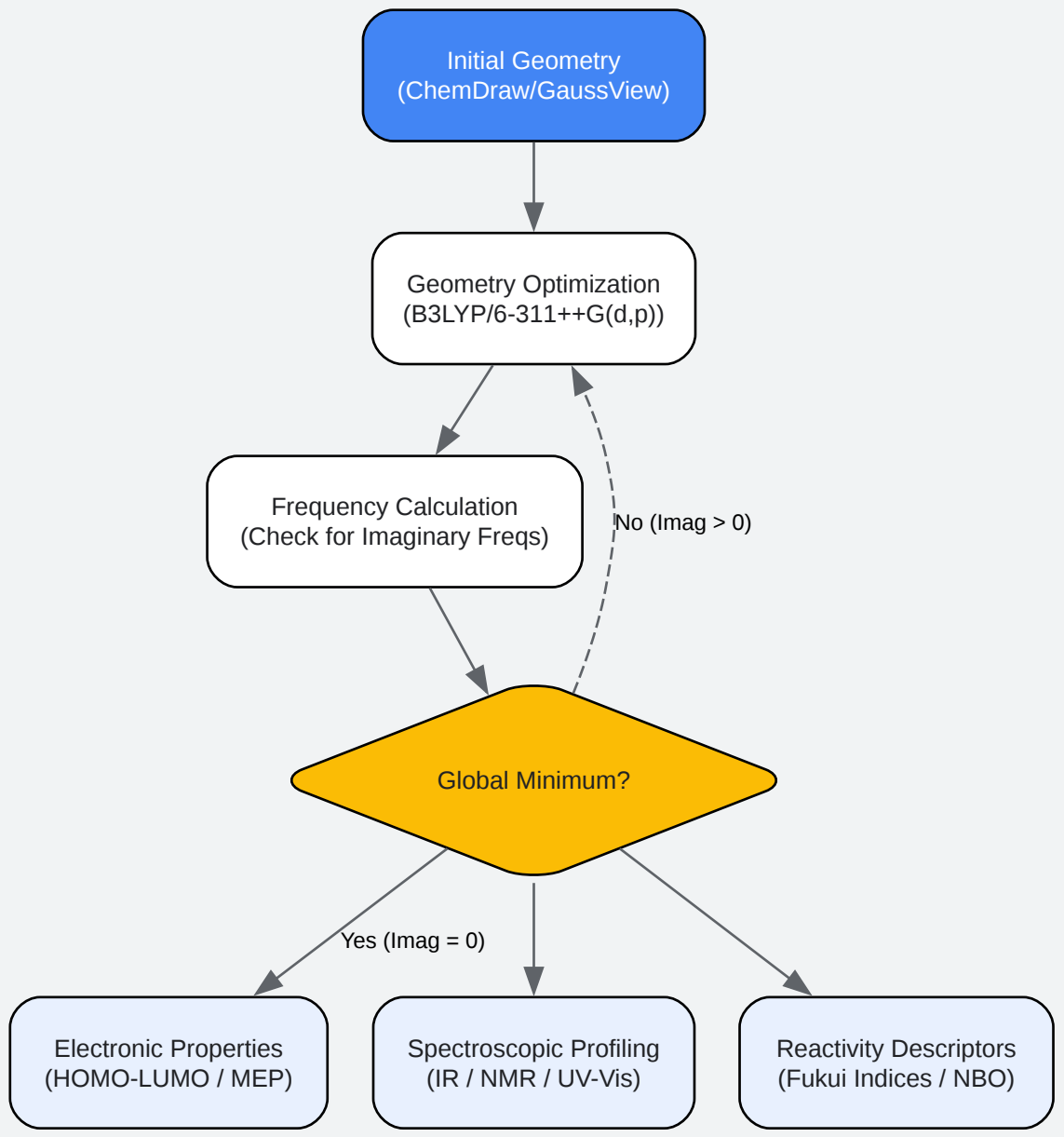
For halogenated aromatic systems, the B3LYP hybrid functional remains the workhorse due to its balance of cost and accuracy for vibrational frequencies. However, for investigating non-covalent interactions (e.g., crystal packing or docking), the M06-2X functional is superior due to its treatment of dispersion forces.

Parameter	Recommendation	Rationale
Functional	B3LYP (General) / M06-2X (Interaction)	B3LYP provides accurate vibrational scaling factors; M06-2X captures -stacking and dispersion.
Basis Set	6-311++G(d,p)	The diffuse functions (++) are critical for describing the lone pairs on Chlorine and Oxygen.
Solvation	PCM / SMD	Use Polarizable Continuum Model (PCM) with DMSO or Ethanol to mimic synthesis conditions.
Software	Gaussian 16 / ORCA 5.0	Standard packages for DFT and TD-DFT calculations.

Workflow Visualization

The following DOT diagram outlines the logical flow for a complete theoretical study, from initial geometry to reactivity prediction.

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Figure 1: Standardized computational workflow for validating the structure and properties of **5-Chloroisophthalaldehyde**.

Structural & Electronic Predictions

Based on theoretical studies of similar 5-substituted isophthalaldehydes, we can derive specific predictions for the 5-Chloro derivative.

Geometric Conformation

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The molecule possesses conformational flexibility due to the rotation of the aldehyde (-CHO) groups.

- Planarity: The benzene ring and the two aldehyde groups are expected to be coplanar to maximize

  -conjugation.

- Isomers: Three rotamers are theoretically possible based on the orientation of the carbonyl oxygens relative to each other: syn-syn, syn-anti, and anti-anti.
  - Prediction: The anti-anti conformer is predicted to be the global minimum due to the minimization of dipole-dipole repulsion between the two carbonyl oxygens.

Frontier Molecular Orbitals (FMOs)

The HOMO-LUMO gap is a critical indicator of chemical stability and optical properties.

- HOMO: Primarily localized on the chlorine lone pairs and the aromatic

  -system.

- LUMO: Strongly localized on the carbonyl carbons and the aromatic ring.

- Gap Analysis: The electron-withdrawing Chlorine atom (

) lowers the energy of both orbitals compared to isophthalaldehyde, but typically lowers the HOMO more, potentially widening the gap slightly (increasing hardness,

).

Molecular Electrostatic Potential (MEP)

The MEP map is essential for predicting non-covalent interactions.

- Red Regions (Negative Potential): Localized over the Carbonyl Oxygens and the Chlorine atom (H-bond acceptors).

- Blue Regions (Positive Potential): Localized over the Aldehyde Hydrogens and the aromatic protons (H-bond donors).

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- Reactivity Insight: The Carbonyl Carbons will appear as neutral-to-positive "holes," confirming their susceptibility to nucleophilic attack by amines.

Spectroscopic Profiling (Theoretical vs. Expected)

To validate synthesized material, researchers should compare experimental spectra with scaled theoretical values.

Spectroscopy	Theoretical Feature (Prediction)	Physical Origin
IR (Vibrational)	: 1690–1710 cm^{-1}	Strong stretching mode. The 5-Cl may shift this to higher wavenumbers (blue shift) vs. unsubstituted benzaldehyde due to induction.
IR (Vibrational)	: 650–800 cm^{-1}	Characteristic aryl chloride stretch, often coupled with ring deformations.
^1H NMR	10.0–10.2 ppm (Singlet)	The aldehyde proton is highly deshielded.
^1H NMR	7.8–8.2 ppm (Aromatic)	The protons at positions 4 and 6 will be doublets; position 2 will be a triplet or overlapping singlet depending on resolution.

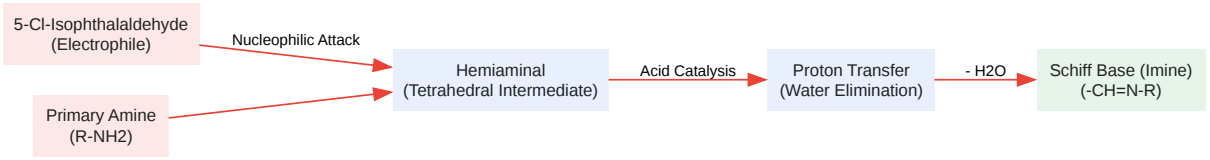
Application Mechanism: Schiff Base Formation

The primary utility of **5-Chloroisophthalaldehyde** is as a precursor for bis-Schiff bases (diimines). The reaction with primary amines follows a nucleophilic addition-elimination mechanism.

Mechanistic Pathway

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The presence of the electron-withdrawing Chlorine at position 5 increases the electrophilicity of the carbonyl carbons at positions 1 and 3, theoretically accelerating the rate of nucleophilic attack compared to isophthalaldehyde.



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Figure 2: Reaction pathway for the condensation of **5-Chloroisophthalaldehyde** with amines.

References

The following references provide the methodological basis for the protocols and comparative data cited in this guide.

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